

# Personal protective equipment for handling Gpx4-IN-2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gpx4-IN-2

Cat. No.: B10861883

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## Essential Safety and Handling Guide for Gpx4-IN-2

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Gpx4-IN-2**. It is designed to be your preferred source for laboratory safety and chemical handling, offering procedural guidance to ensure safe and effective use.

## Chemical and Physical Properties

**Gpx4-IN-2** is a potent inhibitor of Glutathione Peroxidase 4 (GPX4) with demonstrated antiproliferative activity, making it a valuable tool for cancer research.<sup>[1][2]</sup> It is an off-white to light yellow solid.

Property	Value
Molecular Formula	C <sub>30</sub> H <sub>40</sub> N <sub>2</sub> O
Molecular Weight	444.65 g/mol
CAS Number	2485005-22-7
Appearance	Solid
Color	Off-white to light yellow
Solubility	DMSO: 37.5 mg/mL (84.34 mM) (requires ultrasonic treatment)
Storage (Solid)	4°C, stored under nitrogen
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (stored under nitrogen)

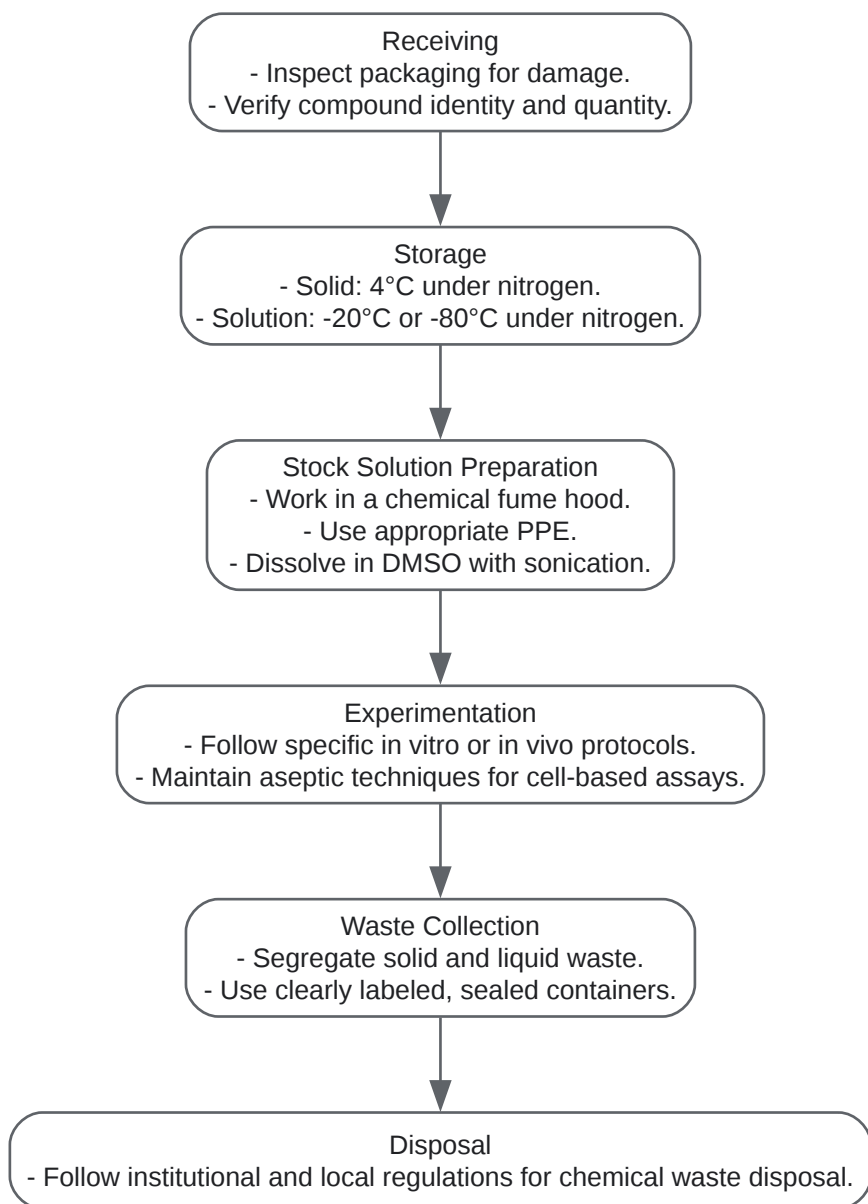
## Personal Protective Equipment (PPE)

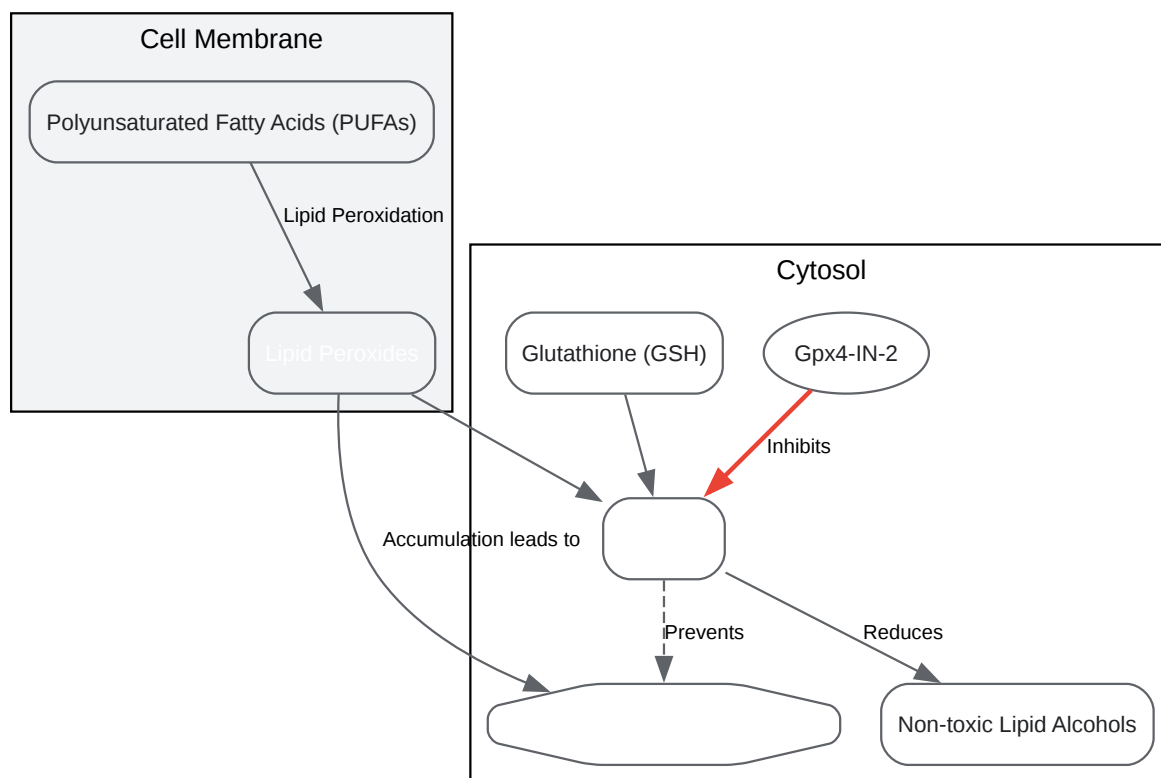
Due to the compound's potency and research nature, stringent adherence to safety protocols is mandatory. The following PPE should be worn at all times when handling **Gpx4-IN-2**:

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves prior to use and change them immediately if contaminated or damaged.
Eye Protection	Safety glasses with side shields or goggles are required to prevent eye contact.
Skin and Body	A laboratory coat must be worn. Ensure it is fully buttoned. For procedures with a risk of splashing, consider an impervious apron.
Respiratory	For handling the solid compound outside of a ventilated enclosure, a NIOSH-approved respirator is recommended to avoid inhalation of dust. Use in a well-ventilated area.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **Gpx4-IN-2** is essential for safety and experimental integrity.





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## References

- 1. glpbio.com [glpbio.com]
- 2. glpbio.com [glpbio.com]
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